

Technical Whitepaper: Strategic Utilization of 3-(2-Chlorophenyl)-4-piperidinone HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-(2-Chlorophenyl)-4-piperidinone Hydrochloride
CAS No.:	1425366-60-4
Cat. No.:	B570433

[Get Quote](#)

Executive Summary

3-(2-Chlorophenyl)-4-piperidinone Hydrochloride (CAS: 1425366-60-4) represents a high-value, privileged scaffold for the synthesis of 3,4-disubstituted piperidines.^{[1][2]} Unlike its ubiquitous 4-phenyl isomer (a precursor to fentanyl and haloperidol classes), the 3-aryl isomer offers a distinct topological vector for engaging G-protein coupled receptors (GPCRs), particularly within the dopaminergic and tachykinin (NK1) signaling pathways.^{[1][2][3]}

This guide delineates the compound's utility as a divergent intermediate. Its C4-ketone functionality serves as a reactive handle for reductive amination or Grignard addition, while the C3-(2-chlorophenyl) moiety provides a sterically locked, metabolically stable lipophilic anchor.^{[1][2][3]} This specific substitution pattern is critical for modulating selectivity between receptor subtypes (e.g., D2 vs. D3) and improving blood-brain barrier (BBB) permeability.^{[1][2][3][4]}

Chemical Identity & Physicochemical Profile

Property	Specification
Chemical Name	3-(2-Chlorophenyl)-4-piperidinone Hydrochloride
CAS Number	1425366-60-4
Molecular Formula	C ₁₁ H ₁₂ ClNO ^{[1][2][3]} · HCl
Molecular Weight	246.13 g/mol (Free base: 209. ^{[2][3][4][5]67})
Structural Class	-Aryl Piperidinone
Solubility	Soluble in Water, Methanol, DMSO; Sparingly soluble in DCM (as salt)
Stability	Hygroscopic; Store under inert atmosphere at -20°C. The free base is prone to oxidation/dimerization; HCl salt stabilizes the secondary amine. ^{[1][2][3][4]}

Core Research Applications

Synthesis of NK1 Receptor Antagonists (Substance P)

The 3-aryl-4-aminopiperidine core is a pharmacophore found in several high-affinity NK1 antagonists (e.g., CP-99,994 derivatives).^{[1][2][3]} The 2-chlorophenyl group at the C3 position introduces an "ortho-effect," restricting the rotation of the phenyl ring and forcing the piperidine chair into a specific conformation that favors receptor binding pockets.^{[1][2][3][4]}

- Mechanism: Reductive amination of the C4 ketone with benzylamines or chiral amines yields 3,4-cis or 3,4-trans diamines.^{[1][2][3][4]}
- Application: Development of non-peptide analgesics and antidepressants.^{[3][4][5]}

Dopamine Autoreceptor Modulators (3-PPP Analogs)

3-(3-Hydroxyphenyl)piperidine (3-PPP) is a classic partial dopamine agonist.^{[1][2][3][5]} 3-(2-Chlorophenyl)-4-piperidinone serves as a precursor to 3-(2-chlorophenyl)piperidine (via Wolff-Kishner reduction).^{[1][3]}

- SAR Utility: The 2-chloro substituent replaces the hydroxyl/hydrogen bond donor with a lipophilic, electron-withdrawing group, altering the electrostatic potential of the aromatic ring and testing the "hydrophobic collapse" hypothesis in the D2 receptor binding site.[1][2][3][4]

Dynamic Kinetic Resolution (DKR)

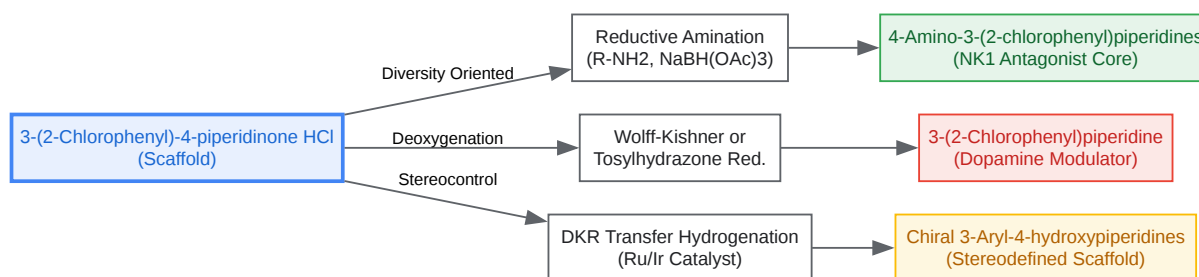
Because the C3 stereocenter is

to the ketone, it is chemically labile (acidic proton).[3][4][5] This allows for Dynamic Kinetic Resolution during reduction.[2][3][4][5]

- Workflow: Using a chiral ruthenium or iridium transfer hydrogenation catalyst allows the conversion of the racemic ketone into a highly enantioenriched cis-alcohol (3R, 4R), effectively setting two stereocenters in one step.[1][3][4]

Synthetic Pathways & Logic

The following diagram illustrates the divergent synthetic utility of the scaffold.



[Click to download full resolution via product page](#)

Figure 1: Divergent synthetic pathways from the 3-(2-chlorophenyl)-4-piperidinone core.[1][3]

Experimental Protocols

Protocol A: Reductive Amination (Synthesis of 4-Amino Derivatives)

Rationale: This protocol uses Sodium Triacetoxyborohydride (STAB) for its mildness, preventing the reduction of the ketone to an alcohol before amine formation.[3][4][5]

Materials:

- 3-(2-Chlorophenyl)-4-piperidinone HCl (1.0 eq)[1][3]
- Primary Amine (e.g., Benzylamine) (1.1 eq)[1][2][3][4]
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)[2][4]
- Acetic Acid (1.0 eq)[2][4]
- Dichloromethane (DCM) (Anhydrous)[2][4]

Step-by-Step Methodology:

- Free Basing (Optional but Recommended): Dissolve the HCl salt in a minimum amount of water, basify with sat.[3][4][5] NaHCO_3 , and extract with DCM. Dry over Na_2SO_4 and concentrate. Note: If using the salt directly, add 1 eq of TEA to the reaction.
- Imine Formation: In a flame-dried flask, dissolve the piperidinone (free base) in DCM (0.1 M). Add the amine and Acetic Acid.[3][4][5] Stir at Room Temperature (RT) for 1 hour.
- Reduction: Cool the mixture to 0°C . Add STAB portion-wise over 15 minutes.
- Reaction: Allow to warm to RT and stir for 12–16 hours under Nitrogen.
- Quench: Quench with sat. NaHCO_3 . Stir for 20 minutes until gas evolution ceases.
- Workup: Extract with DCM (3x). Wash combined organics with Brine. Dry over MgSO_4 . [2][3][4][5]
- Purification: Concentrate and purify via Flash Column Chromatography (MeOH/DCM gradient).

Protocol B: Asymmetric Transfer Hydrogenation (DKR)

Rationale: This converts the racemic ketone into a specific stereoisomer (cis-alcohol) via dynamic kinetic resolution, exploiting the acidic C3 proton.[\[1\]\[2\]\[3\]\[4\]\[5\]](#)

Materials:

- 3-(2-Chlorophenyl)-4-piperidinone HCl[\[1\]\[3\]\[6\]](#)
- RuCl (Catalyst) (1 mol%)[\[1\]\[2\]\[3\]\[4\]](#)
- Formic Acid/Triethylamine (5:2 azeotrope)[\[2\]\[4\]](#)
- DMF (Solvent)[\[2\]\[4\]](#)

Methodology:

- Setup: Degas DMF with Argon for 30 minutes.
- Mixing: Add the piperidinone salt and catalyst to the reaction vessel.
- Initiation: Add the Formic Acid/TEA mixture via syringe.
- Reaction: Stir at 60°C for 24 hours. (The elevated temperature promotes the racemization of the C3 center, ensuring full conversion to the thermodynamic product).[\[3\]\[4\]\[5\]](#)
- Workup: Dilute with water, basify to pH 10, and extract with EtOAc.

Safety & Handling

- Hazard Identification: The compound is an irritant (Skin/Eye/Respiratory).[\[2\]\[3\]\[4\]\[5\]](#) As a secondary amine salt, it is stable, but the free base may be skin-sensitizing.[\[1\]\[3\]\[4\]\[5\]](#)
- Specific Risk:
 - Aryl ketones can be photo-labile.[\[1\]\[2\]\[3\]\[5\]](#) Store in amber vials.
- Incompatibility: Avoid strong oxidizing agents.[\[2\]\[3\]\[4\]\[5\]\[7\]](#) The C3-proton is acidic; strong bases (e.g., NaH, LDA) will generate the enolate, which may polymerize or racemize if not handled under strictly controlled conditions.[\[1\]\[3\]\[4\]](#)

References

- Van der Goot, H., et al. (1992).[1][3][4][5] "Structural requirements for the interaction of 3-phenylpiperidines with the dopamine receptor." European Journal of Medicinal Chemistry. [Link](#)
- Lowe, J. A., et al. (1994).[1][3][4][5] "The discovery of (2S,3S)-2-phenyl-3-amino-piperidines as novel, potent, and selective substance P antagonists." [1][2][3] Journal of Medicinal Chemistry. [Link](#)[2][4]
- Accela ChemBio. (2023).[2][3][4][5] "Product Analysis: 3-(2-Chlorophenyl)piperidine derivatives." Accela ChemBio Catalog. [Link](#)
- Comins, D. L., & Brooks, C. A. (2001).[1][3][4][5][8] "Reduction of N-acyl-2,3-dihydro-4-pyridones to 4-piperidones." Journal of Organic Chemistry. [Link](#)[2][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2924092-66-8,3-(4-Bromo-2-fluorophenyl)piperidine-2,6-dione- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. 4-Piperidinol, 4-(4-chlorophenyl)-, hydrochloride | C₁₁H₁₅Cl₂NO | CID 3047456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Piperidone - Wikipedia [en.wikipedia.org]
- 4. m.youtube.com [m.youtube.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. 3-(2-Chlorophenyl)-4-piperidinone Hydrochloride | 1425366-60-4 - Coompo [coompo.com]
- 7. fishersci.com [fishersci.com]
- 8. 4-Piperidone synthesis [organic-chemistry.org]

- To cite this document: BenchChem. [Technical Whitepaper: Strategic Utilization of 3-(2-Chlorophenyl)-4-piperidinone HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b570433/docs#technical-whitepaper-strategic-utilization-of-3-2-chlorophenyl-4-piperidinone-hcl\]](https://www.benchchem.com/product/b570433/docs#technical-whitepaper-strategic-utilization-of-3-2-chlorophenyl-4-piperidinone-hcl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)